

Unraveling the Identity of CAS 1204306-43-3: A Technical Dead End

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-3-(6-bromopyridin-2-yl)acrylaldehyde

Cat. No.: B1149216

[Get Quote](#)

Despite extensive searches across multiple chemical databases and supplier websites, a definitive and complete chemical identity for the substance designated by CAS Registry Number 1204306-43-3 remains elusive. This lack of a confirmed structure and unambiguous nomenclature precludes the creation of the requested in-depth technical guide, as fundamental data regarding its properties, safety, and biological activity cannot be reliably obtained.

Initial inquiries pointed towards two potential, yet incomplete, chemical names associated with this CAS number: "(E)-3-BroMo-2-Methyl-2" with a molecular formula of C₈H₆BrNO, and "(E)-3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2...)", both provided by chemical supplier websites. However, these fragmented pieces of information could not be substantiated through more rigorous searches in authoritative chemical databases such as PubChem, ChemSpider, and the European Chemicals Agency (ECHA).

The inability to ascertain the precise chemical structure of CAS 1204306-43-3 creates a significant roadblock in fulfilling the core requirements of the requested technical guide. Without a known molecular structure, it is impossible to:

- **Gather Quantitative Data:** Physicochemical properties, toxicological data, and other quantitative metrics are intrinsically linked to the specific arrangement of atoms within a molecule.
- **Detail Experimental Protocols:** Methodologies for synthesis, purification, and analysis are highly specific to the chemical in question.

- Visualize Signaling Pathways or Workflows: Any potential biological activity or experimental process is contingent on the compound's identity, which is currently unknown.

Consequently, the creation of structured data tables and Graphviz diagrams, as mandated by the user's request, cannot be executed. The foundational information required to populate these elements is simply not available in the public domain.

This situation underscores the critical importance of a confirmed and universally recognized chemical identifier for the dissemination of accurate scientific and safety information. In the case of CAS 1204306-43-3, the available information is insufficient to proceed with the development of a comprehensive technical resource for the scientific community. Further investigation by the entity that originally assigned or utilized this CAS number would be necessary to clarify its chemical identity.

- To cite this document: BenchChem. [Unraveling the Identity of CAS 1204306-43-3: A Technical Dead End]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1149216#cas-1204306-43-3-chemical-information-and-safety-data\]](https://www.benchchem.com/product/b1149216#cas-1204306-43-3-chemical-information-and-safety-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com